

An In-depth Technical Guide to 4-Methylphenmetrazine (CAS Number: 1094649-71-4)

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Compound of Interest

Compound Name: 3-Methyl-2-(4-methylphenyl)morpholine

Cat. No.: B3184309

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Introduction

4-Methylphenmetrazine (4-MPM), identified by CAS number 1094649-71-4, is a synthetic psychoactive substance structurally related to phenmetrazine and other substituted phenylmorpholine derivatives.^{[1][2]} First identified in Slovenia in 2015, 4-MPM has emerged as a designer drug with stimulant effects.^[1] This technical guide provides a comprehensive overview of the available scientific research on 4-MPM, focusing on its synthesis, mechanism of action, and pharmacological profile. All quantitative data is presented in structured tables, and detailed experimental protocols for key in vitro assays are provided.

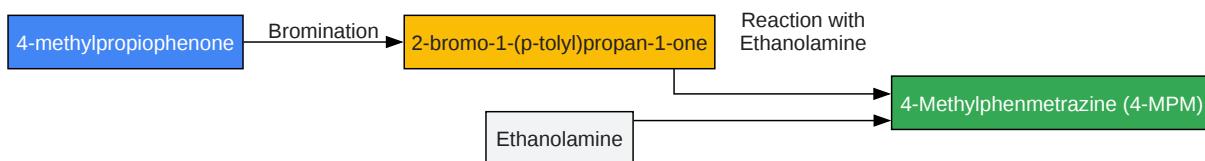
Synonyms: **3-methyl-2-(4-methylphenyl)morpholine**, 4-MPM, Mephenmetrazine, PAL-747.^{[1][2]}

Chemical and Physical Properties

Property	Value	Reference
CAS Number	1094649-71-4	[1] [2]
Molecular Formula	C ₁₂ H ₁₇ NO	[1] [2]
Molar Mass	191.274 g/mol	[1]
IUPAC Name	3-methyl-2-(4-methylphenyl)morpholine	[1]

Synthesis

The synthesis of 4-Methylphenmetrazine has been described in the scientific literature. A general synthetic pathway is outlined below.



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A generalized synthesis workflow for 4-Methylphenmetrazine (4-MPM).

Mechanism of Action and Pharmacology

4-Methylphenmetrazine acts as a monoamine releaser, with a notable preference for the serotonin transporter (SERT), while also affecting the dopamine (DAT) and norepinephrine (NET) transporters. This profile suggests potential for both stimulant and entactogenic effects.

In Vitro Monoamine Transporter Activity

The interaction of 4-MPM with monoamine transporters has been characterized using in vitro assays with rat brain synaptosomes. The compound's potency as an inhibitor of uptake and as a releaser of monoamines is summarized in the tables below.

Table 1: Potency of 4-Methylphenmetrazine to Inhibit Monoamine Uptake

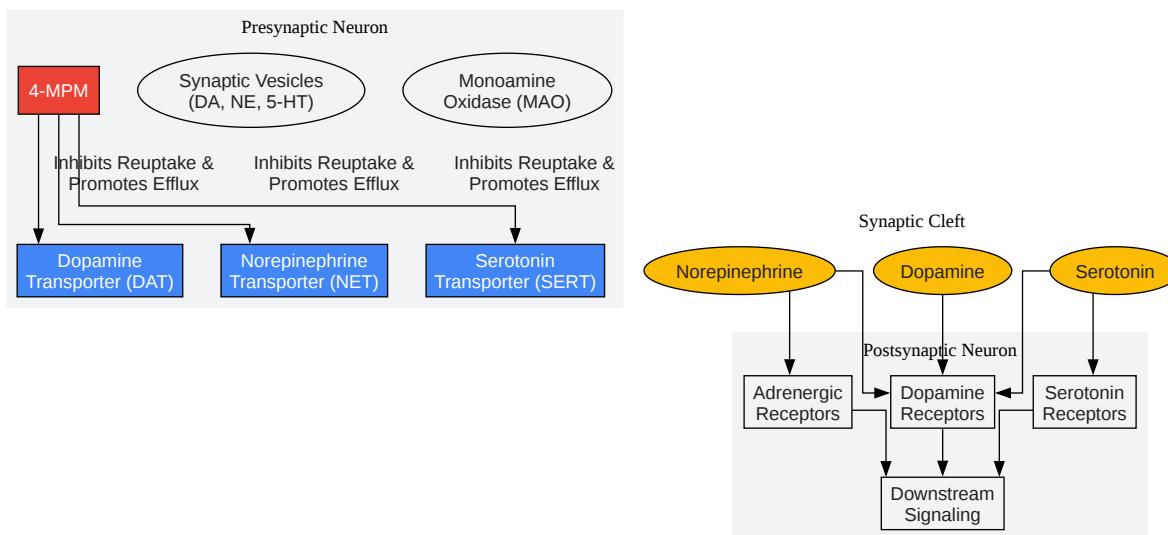
Transporter	IC50 (nM)
Dopamine (DAT)	1926
Norepinephrine (NET)	1933
Serotonin (SERT)	408

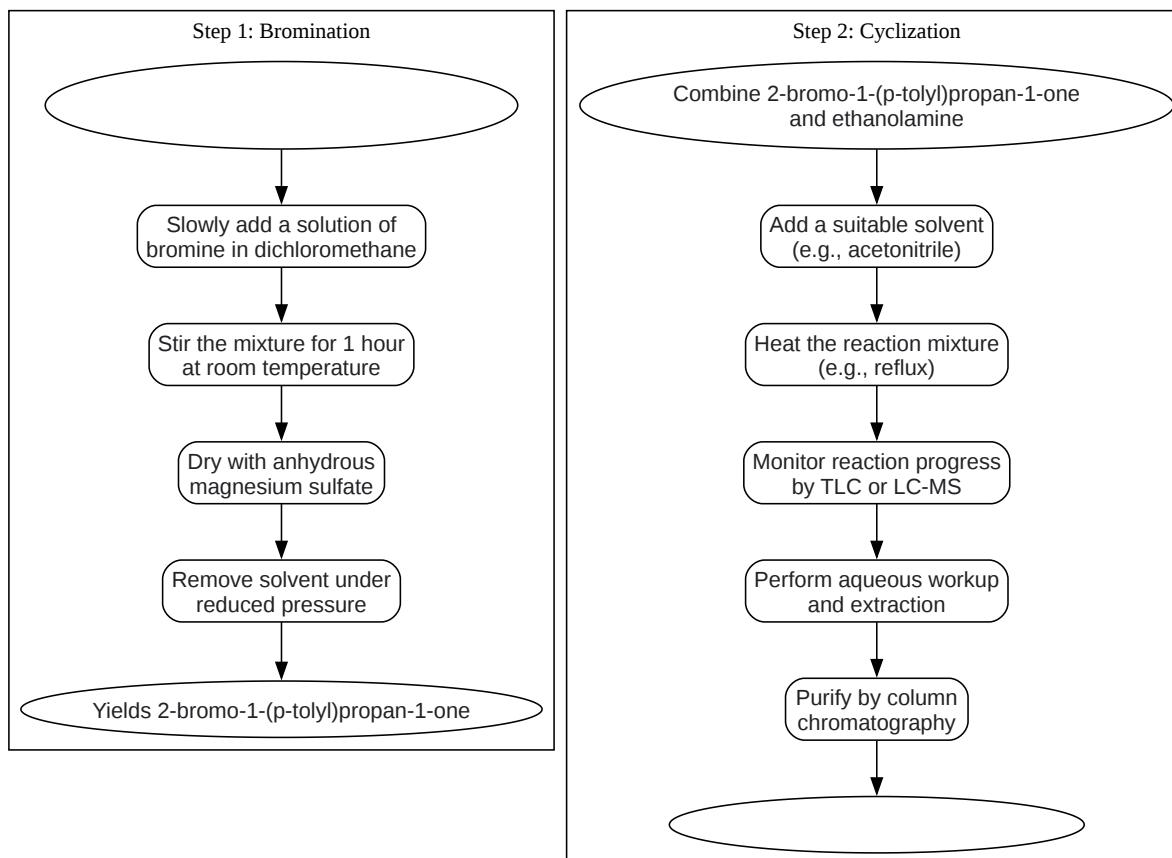
IC50 (half maximal inhibitory concentration) values represent the concentration of 4-MPM required to inhibit 50% of the radiolabeled substrate uptake.

Table 2: Potency of 4-Methylphenmetrazine to Induce Monoamine Release

Transporter	EC50 (nM)
Dopamine (DAT)	227
Norepinephrine (NET)	62
Serotonin (SERT)	86

EC50 (half maximal effective concentration) values represent the concentration of 4-MPM required to induce 50% of the maximal substrate release.



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References

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- 2. 4-Methylphenmetrazine - Wikipedia [en.wikipedia.org]
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